

Application Notes and Protocols for Tembotrione Spray Solution Preparation and Calibration

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Compound of Interest

Compound Name: Tembotrione

Cat. No.: B8071742

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These application notes provide detailed protocols for the preparation of **Tembotrione** spray solutions and the calibration of spray equipment for research applications. Accurate preparation and calibration are critical for ensuring precise and reproducible experimental results.

Tembotrione Properties and Handling

Tembotrione is a selective, post-emergence herbicide used for the control of a wide range of broad-leaved and grassy weeds.[1][2] It functions by inhibiting the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme, which is essential for carotenoid biosynthesis in susceptible plants.[2]

Property	Value	Source
Chemical Formula	C17H16ClF3O6S	[3]
Molecular Weight	440.82 g/mol	[3]
Appearance	Beige powder	
Water Solubility	28,300 mg/L	
Formulation	Often an oil dispersion	

Storage and Handling: **Tembotrione** should be stored in a cool, dry place. When handling the compound, appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn.

Preparation of Tembotrione Spray Solution

For research purposes, **Tembotrione** is typically applied at rates ranging from 80 to 150 grams of active ingredient per hectare (g a.i./ha). The addition of an adjuvant is crucial for maximizing efficacy. Common adjuvants include nonionic surfactants (NIS), crop oil concentrates (COC), and methylated seed oils (MSO).

Required Materials:

- **Tembotrione** (technical grade or formulated product)
- Distilled or deionized water
- Appropriate adjuvant (e.g., NIS, COC, MSO)
- Analytical balance
- Volumetric flasks
- Graduated cylinders
- Magnetic stirrer and stir bar
- Spray bottle or research-grade sprayer

Protocol for Preparing a 1-Liter Spray Solution:

- Determine the Required Amount of **Tembotrione**:
 - First, decide on the target application rate in g a.i./ha.
 - Next, determine the spray volume in liters per hectare (L/ha). A common spray volume for research applications is 375 L/ha.

- Use the following formula to calculate the amount of **Tembotrione** needed per liter of spray solution:

$$\text{Amount of Tembotrione (g/L)} = (\text{Target Application Rate (g a.i./ha)}) / (\text{Spray Volume (L/ha)})$$

- Weighing and Dissolving **Tembotrione**:

- Accurately weigh the calculated amount of **Tembotrione** using an analytical balance.
- If starting with a solid formulation, it is advisable to first create a stock solution. For example, dissolve a known weight of **Tembotrione** in a small amount of a suitable solvent like DMSO, and then dilute it in water. However, given its relatively high water solubility, direct dissolution in water with agitation is often feasible.
- For an oil dispersion formulation, follow the manufacturer's instructions for dilution.

- Mixing the Spray Solution:

- Fill a volumetric flask with approximately half the final desired volume of distilled or deionized water.
- While stirring, slowly add the weighed **Tembotrione** or the required volume of the stock solution to the water.
- Continue to stir until the **Tembotrione** is completely dissolved.
- Add the recommended amount of adjuvant. Adjuvant concentrations typically range from 0.25% to 1% v/v, but always consult the product label.
- Add the remaining water to reach the final desired volume.
- Continue to stir for several minutes to ensure a homogenous solution.

Example Calculation for a 1-Liter Spray Solution:

- Target Application Rate: 120 g a.i./ha

- Spray Volume: 375 L/ha
- Amount of **Tembotrione** per liter = 120 g/ha / 375 L/ha = 0.32 g/L

In this example, you would dissolve 0.32 g of **Tembotrione** in 1 liter of water containing the appropriate adjuvant.

Sprayer Calibration

Accurate sprayer calibration is essential to ensure the intended application rate is achieved. The following protocols are for calibrating a backpack or small research plot sprayer.

Protocol for Sprayer Calibration (Time-Based Method):

- Measure a Test Area: Mark out a known area, for example, 10 meters by 1 meter for a total of 10 square meters.
- Fill the Sprayer: Fill the sprayer with a known volume of water.
- Initial Spray Pass: Spray the test area with water at a consistent speed and pressure.
- Record the Time: Use a stopwatch to record the time it takes to spray the entire test area.
- Measure the Output: Spray into a measuring container for the same amount of time recorded in the previous step.
- Calculate the Spray Volume: The volume of water collected in the measuring container is the amount applied to your test area.
- Determine the Application Rate: Use the following formula to calculate the application rate in L/ha:

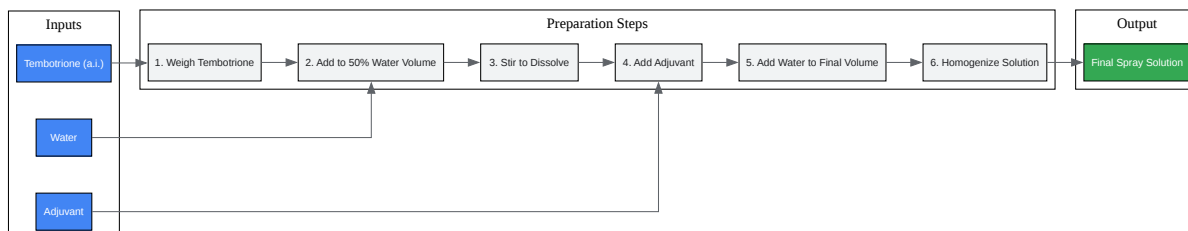
$$\text{Application Rate (L/ha)} = (\text{Volume Collected (L)} / \text{Test Area (m}^2\text{)}) * 10,000 \text{ m}^2/\text{ha}$$

- Adjust as Necessary: If the calculated application rate is not what is desired, you can adjust the walking speed, pressure, or nozzle type. Recalibrate after any adjustments.

Summary of Sprayer Calibration Parameters:

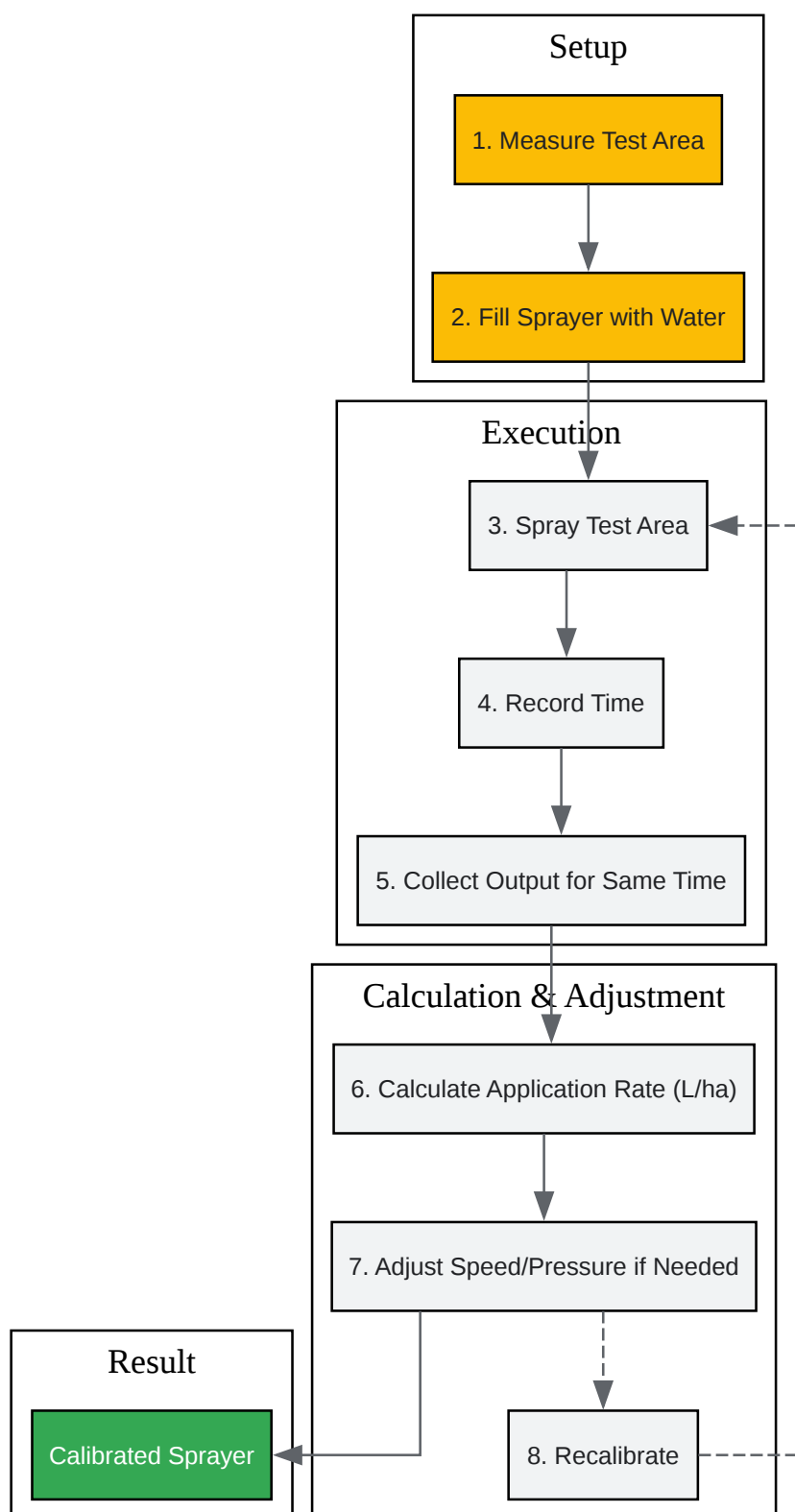
Parameter	Measurement	Purpose
Test Area (m ²)	Length x Width	To establish a known area for calibration.
Time to Spray (seconds)	Stopwatch	To determine the time required to cover the test area.
Volume Collected (L)	Measuring Cylinder	To measure the sprayer output over the recorded time.
Application Rate (L/ha)	Calculated	To determine the total spray volume applied per hectare.

Visualizations



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Caption: Workflow for **Tembotrione** spray solution preparation.



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Caption: Workflow for sprayer calibration.

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